

Application Notes and Protocols for Studying Zevaquenabant CB1R Activity

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Compound of Interest

Compound Name: Zevaquenabant

Cat. No.: B15611617

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Introduction

Zevaquenabant (also known as INV-101 or (S)-MRI-1867) is a peripherally restricted, orally bioavailable inverse agonist of the cannabinoid 1 receptor (CB1R).^{[1][2]} Its design to preferentially act on peripheral CB1Rs aims to mitigate the central nervous system (CNS) side effects observed with first-generation, brain-penetrant CB1R antagonists, while retaining therapeutic benefits in metabolic and fibrotic diseases.^{[3][4]} The overactivity of the endocannabinoid system and peripheral CB1Rs is implicated in the pathophysiology of numerous conditions, including diabetic kidney disease, non-alcoholic steatohepatitis (NASH), and idiopathic pulmonary fibrosis.^{[5][6]} **Zevaquenabant's** mechanism as an inverse agonist means it not only blocks the receptor from being activated by agonists but also reduces its basal, constitutive activity.^{[2][7]}

These application notes provide a comprehensive guide to selecting appropriate cell lines and detailed protocols for key in vitro assays to characterize the binding and functional activity of **Zevaquenabant** at the human CB1 receptor.

Recommended Cell Lines

The study of **Zevaquenabant**'s interaction with the CB1R can be effectively carried out using both recombinant cell lines with stable expression of the human CB1R and cell lines with endogenous receptor expression. The choice of cell line will depend on the specific experimental goals, such as high-throughput screening or studying signaling in a more physiologically relevant context.

Recombinant Human CB1R Stably Expressing Cell Lines:

Cell Line	Host Cell	Key Features & Applications	Supplier Examples
CHO-K1/hCB1	Chinese Hamster Ovary (CHO-K1)	Robust and suitable for high-throughput screening. Widely used for radioligand binding, cAMP, and calcium mobilization assays. [2] [7] [8] [9]	AcceGen, Creative Biogene, GenScript, Revvity
HEK293/hCB1	Human Embryonic Kidney 293 (HEK293)	High transfection efficiency and protein expression levels. Ideal for studying G-protein coupling, β -arrestin recruitment, and receptor internalization. [10] [11] [12]	Applied Biological Materials Inc., Cells Online, Innoprot
PathHunter® hCB1 CHO-K1	CHO-K1	Engineered for β -arrestin recruitment assays using enzyme fragment complementation technology, providing a chemiluminescent readout. [13] [14] [15]	DiscoverX (Eurofins)
ACTOne CB1	HEK293	Modified to express a cyclic nucleotide-gated (CNG) channel for measuring intracellular cAMP changes via ion flux, suitable for fluorescence-based assays.	eENZYME LLC

NOMAD CB1	HEK293	Co-expresses CB1R and biosensors for simultaneous monitoring of G-protein activation (cAMP) and β -arrestin recruitment.[16]	Innoprot
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Cell Lines with Endogenous CB1R Expression:

Cell Line	Origin	Key Features & Applications
N18TG2	Mouse Neuroblastoma	Expresses endogenous mouse CB1R. Useful for studying receptor regulation and signaling in a neuronal context.
AtT-20	Mouse Pituitary Tumor	Endogenously expresses mouse CB1R. Has been used to study receptor internalization and signaling.[4]
Neuro-2a (N2A)	Mouse Neuroblastoma	Expresses endogenous mouse CB1R and has been used to study CB1R-mediated signaling pathways.
F-11	Rat Dorsal Root Ganglion x Mouse Neuroblastoma Hybridoma	Endogenously expresses both mouse CB1 and CB2 receptors, allowing for the study of cannabinoid receptor pharmacology in a neuronal-like cell line.

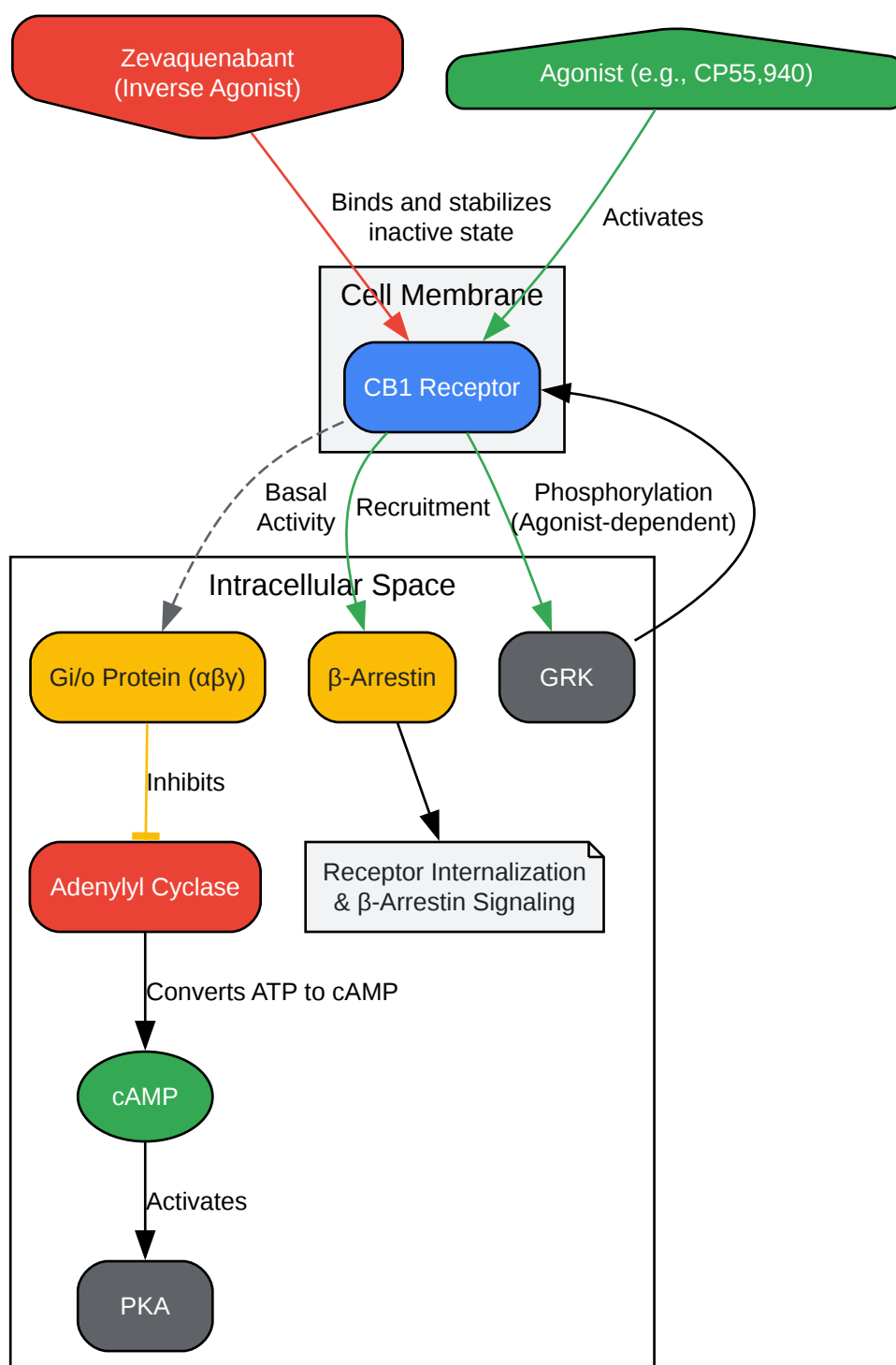
Quantitative Data for CB1R Ligands

The following table summarizes key pharmacological parameters for **Zevaquenabant** and related compounds at the CB1 receptor. This data is essential for designing experiments and interpreting results.

Compound	Assay	Cell Line/System	Parameter	Value	Reference
Zevaquenabant (MRI-1867)	Radioligand Binding ($[^3\text{H}]$ -SR141716A)	Sf9 insect cell membranes expressing human CB1R	Ki	8-fold reduction in potency with S123A mutation	[3]
(Rac)-Zevaquenabant	Radioligand Binding	Not Specified	Ki	5.7 nM	[6]
Monlunabant (MRI-1891/INV-202)	G-protein Activation (GTP γ S)	Not Specified	IC50	6 nM	[1] [5]
Monlunabant (MRI-1891/INV-202)	β -arrestin-2 Recruitment	Not Specified	IC50	21 pM	[1] [5]
Rimonabant (SR141716A)	Radioligand Binding ($[^3\text{H}]$ CP55940)	CHO-hCB1 cell membranes	Ki	1.98 nM	[13]

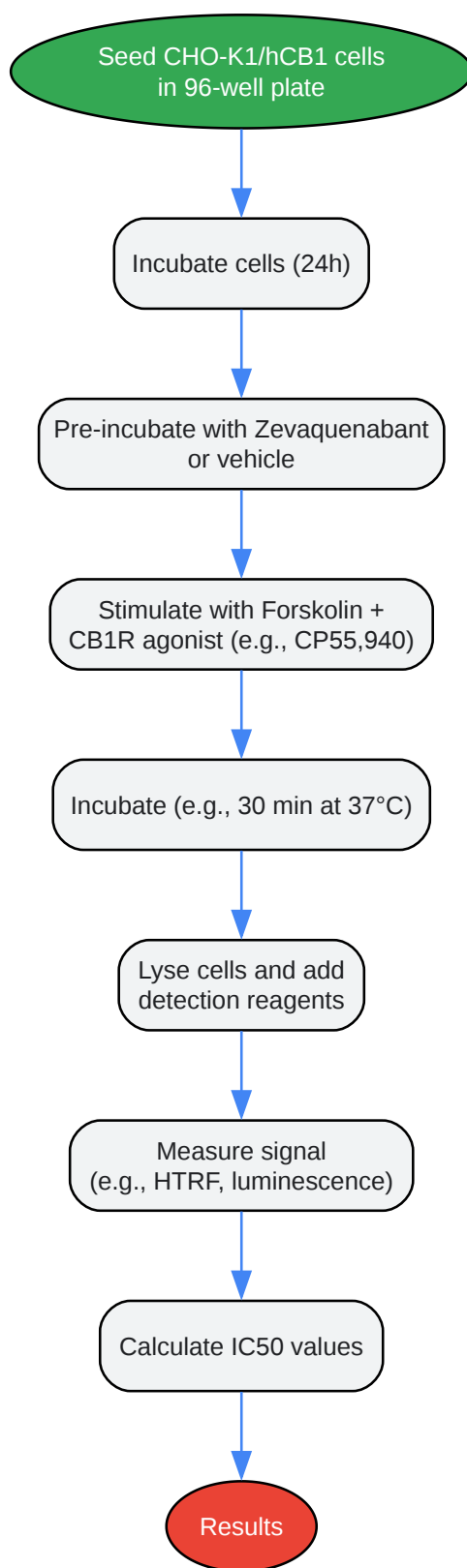
Signaling Pathways and Experimental Logic

The following diagrams illustrate the key signaling pathways of the CB1 receptor, the workflow for a typical functional assay, and the logical approach to characterizing a novel CB1R inverse agonist like **Zevaquenabant**.



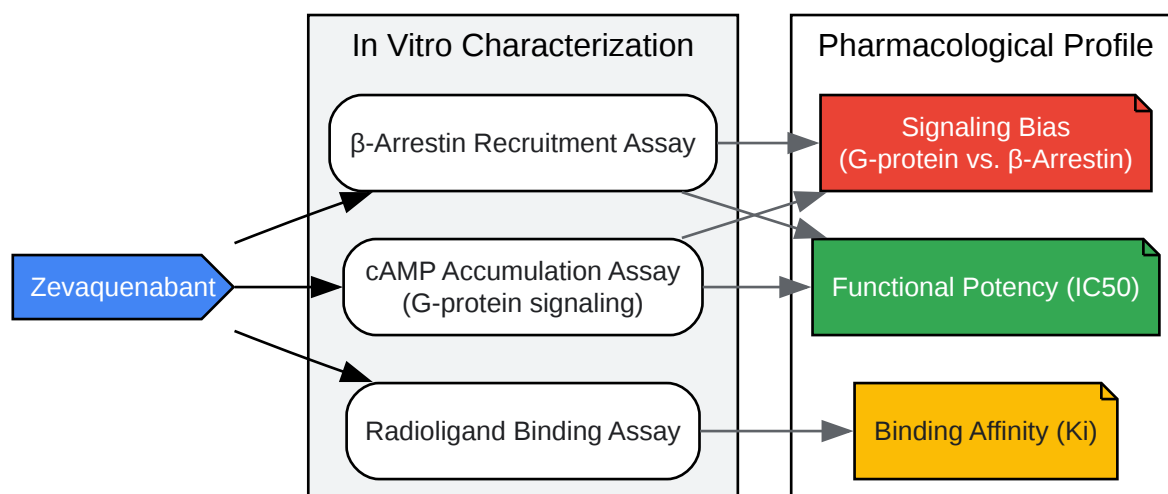
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Caption: CB1R inverse agonist signaling pathway.



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Caption: Workflow for a CB1R cAMP functional assay.



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Caption: Logical workflow for characterizing **Zevaquenabant**.

Experimental Protocols

Herein are detailed protocols for three key assays to determine the affinity and functional activity of **Zevaquenabant** at the CB1 receptor.

Protocol 1: Radioligand Binding Assay

This protocol determines the binding affinity (K_i) of **Zevaquenabant** for the human CB1 receptor through competition with a radiolabeled ligand.

Materials:

- Cell Membranes: Membranes from CHO-K1 or HEK293 cells stably expressing the human CB1 receptor.
- Radioligand: [^3H]-SR141716A or [^3H]-CP55,940.
- Test Compound: **Zevaquenabant**.
- Non-specific Binding Control: A high concentration of a non-labeled CB1R ligand (e.g., 10 μM WIN 55,212-2).

- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 1 mM EDTA, 0.1% BSA, pH 7.4.
- Wash Buffer: 50 mM Tris-HCl, 0.1% BSA, pH 7.4.
- 96-well filter plates (e.g., GF/B filters).
- Scintillation cocktail and microplate scintillation counter.

Procedure:

- Compound Preparation: Prepare serial dilutions of **Zevaquenabant** in assay buffer.
- Reaction Setup: In a 96-well plate, add in the following order:
 - 25 µL of assay buffer (for total binding) or non-specific binding control.
 - 25 µL of **Zevaquenabant** dilution or vehicle.
 - 50 µL of radioligand at a final concentration close to its K_d value (e.g., 0.5-2 nM).
 - 100 µL of cell membrane suspension (5-20 µg of protein per well).
- Incubation: Incubate the plate at 30°C for 90 minutes with gentle agitation.
- Filtration: Rapidly filter the reaction mixture through the pre-wetted filter plate using a vacuum manifold.
- Washing: Wash the filters three times with 200 µL of ice-cold wash buffer.
- Drying: Dry the filter plate completely.
- Scintillation Counting: Add 50 µL of scintillation cocktail to each well and count the radioactivity in a microplate scintillation counter.
- Data Analysis:
 - Calculate specific binding by subtracting non-specific binding from total binding.
 - Plot the percentage of specific binding against the log concentration of **Zevaquenabant**.

- Determine the IC50 value using non-linear regression (sigmoidal dose-response).
- Calculate the Ki value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Protocol 2: cAMP Accumulation Assay (HTRF)

This protocol measures the ability of **Zevaquenabant** to inhibit agonist-induced changes in intracellular cyclic AMP (cAMP) levels, a hallmark of CB1R activation via Gi/o proteins.

Materials:

- Cells: CHO-K1 or HEK293 cells stably expressing the human CB1 receptor.
- Test Compound: **Zevaquenabant**.
- Agonist: CP55,940 or another suitable CB1R agonist.
- Stimulant: Forskolin.
- Assay Medium: Serum-free medium containing a phosphodiesterase inhibitor (e.g., 0.5 mM IBMX).
- HTRF cAMP detection kit (e.g., from Cisbio).
- White, low-volume 384-well plates.
- HTRF-compatible microplate reader.

Procedure:

- Cell Seeding: Seed cells into a 384-well plate at a density of 5,000-10,000 cells per well and incubate overnight.
- Compound Preparation: Prepare serial dilutions of **Zevaquenabant** and the CB1R agonist in assay medium.
- Inverse Agonist Mode:

- Remove culture medium and add **Zevaquenabant** dilutions to the cells.
- Incubate for 30 minutes at 37°C.
- Add a fixed concentration of forskolin (e.g., 1 µM) to all wells.
- Incubate for a further 30 minutes at 37°C.
- Antagonist Mode:
 - Remove culture medium and add **Zevaquenabant** dilutions to the cells.
 - Immediately add the CB1R agonist at a concentration that gives 80% of its maximal response (EC80) in the presence of a fixed concentration of forskolin.
 - Incubate for 30 minutes at 37°C.
- Cell Lysis and Detection:
 - Add the HTRF detection reagents (cAMP-d2 and anti-cAMP-cryptate) diluted in the lysis buffer provided with the kit.
 - Incubate for 60 minutes at room temperature, protected from light.
- Signal Reading: Read the plate on an HTRF-compatible reader at 620 nm and 665 nm.
- Data Analysis:
 - Calculate the HTRF ratio (665 nm / 620 nm * 10,000).
 - Normalize the data to the forskolin-only (0% inhibition) and basal (100% inhibition) controls.
 - Plot the percentage of inhibition against the log concentration of **Zevaquenabant** and determine the IC50 value using non-linear regression.

Protocol 3: β-Arrestin Recruitment Assay (PathHunter®)

This protocol quantifies the recruitment of β -arrestin to the activated CB1 receptor, a key event in receptor desensitization and G-protein-independent signaling.

Materials:

- Cells: PathHunter® hCB1 CHO-K1 cells.
- Test Compound: **Zevaquenabant**.
- Agonist: CP55,940 or another suitable CB1R agonist.
- Assay Medium: Cell plating reagent provided with the kit.
- PathHunter® detection reagents.
- White, solid-bottom 384-well plates.
- Chemiluminescence-capable plate reader.

Procedure:

- Cell Seeding: Prepare cells in the provided cell plating reagent and dispense 5,000-10,000 cells per well into a 384-well plate.
- Compound Preparation: Prepare serial dilutions of **Zevaquenabant** and the CB1R agonist in assay medium.
- Antagonist Mode:
 - Add **Zevaquenabant** dilutions to the cells.
 - Immediately add the CB1R agonist at its EC80 concentration.
- Incubation: Incubate the plate for 90 minutes at 37°C.
- Detection:
 - Add the PathHunter® detection reagent mixture to each well.

- Incubate for 60 minutes at room temperature in the dark.
- Signal Reading: Read the chemiluminescence on a plate reader.
- Data Analysis:
 - Normalize the data to the agonist-only (0% inhibition) and vehicle-only (100% inhibition) controls.
 - Plot the percentage of inhibition against the log concentration of **Zevaquenabant** and determine the IC50 value using non-linear regression.

Conclusion

The provided cell lines and detailed protocols offer a robust framework for the comprehensive in vitro characterization of **Zevaquenabant**'s activity at the CB1 receptor. By employing radioligand binding assays, cAMP functional assays, and β -arrestin recruitment assays, researchers can accurately determine the binding affinity, functional potency, and potential signaling bias of this promising therapeutic candidate. This information is critical for advancing our understanding of its mechanism of action and supporting its development for the treatment of metabolic and fibrotic diseases.

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